

Physicochemical Properties of Acetyl-DL-phenylglycine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Acetyl-DL-phenylglycine*

Cat. No.: *B420353*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl-DL-phenylglycine is a derivative of the non-proteinogenic amino acid phenylglycine. It serves as a crucial building block and intermediate in the synthesis of various pharmaceuticals, particularly in the development of analgesics and anti-inflammatory agents.^[1] Its unique structure, incorporating both an acetyl group and a phenylglycine moiety, influences its chemical reactivity and physical characteristics. Understanding the physicochemical properties of **Acetyl-DL-phenylglycine** is fundamental for its application in synthetic organic chemistry, peptide synthesis, and drug design, enabling researchers to optimize reaction conditions, develop formulation strategies, and predict its behavior in biological systems.

Core Physicochemical Properties

The key physicochemical properties of **Acetyl-DL-phenylglycine** are summarized in the table below. These values are critical for laboratory handling, reaction optimization, and analytical method development.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₁ NO ₃	[1][2][3][4]
Molecular Weight	193.20 g/mol	[1][2][3][4]
Appearance	White to almost white powder or crystal	[1][2][5][6][7]
Melting Point	196.0 - 200.0 °C (commonly cited as 198 °C)	[2][5][6][8][9]
Boiling Point	439.2 °C at 760 mmHg	[3][9]
Density	1.233 g/cm ³	[3][9]
Solubility	Soluble in Methanol	[5][6][7]
Flash Point	219.4 °C	[3]
Vapor Pressure	1.73 x 10 ⁻⁸ mmHg at 25 °C	[3]
Purity	Typically ≥98% (by HPLC)	[1][2][4][5][8]
CAS Number	15962-46-6	[1][2][3]

Experimental Protocols

Accurate determination of physicochemical properties is essential for compound characterization. Standard methodologies for key properties are detailed below.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of purity for a crystalline solid.[3] A sharp melting range typically signifies a high-purity compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)

- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **Acetyl-DL-phenylglycine** is finely crushed into a powder using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample until a small amount of the compound (1-2 mm in height) is packed into the sealed end.[\[2\]](#)[\[5\]](#)
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure thermal equilibrium.[\[3\]](#)
- Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to a slow and steady 1-2 °C per minute to allow for accurate observation.[\[3\]](#)
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.[\[10\]](#) For a pure compound, this range should be narrow (0.5-1.0 °C).[\[3\]](#)

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **Acetyl-DL-phenylglycine** is a solid at room temperature, this protocol would apply to its molten state or if it were dissolved in a high-boiling solvent for specific analytical purposes, though its high boiling point makes direct measurement challenging. The reported value is likely a predicted one. For a compound with such a high boiling point, distillation under reduced pressure is the standard method. A general procedure for atmospheric pressure is described.

Apparatus:

- Thiele tube
- High-boiling point liquid (e.g., mineral oil)

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner)

Procedure:

- **Sample Preparation:** A few milliliters of the liquid sample are placed into the small fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the fusion tube with its open end downwards.[\[6\]](#)[\[11\]](#)
- **Apparatus Assembly:** The fusion tube is attached to a thermometer. This assembly is then immersed in the Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- **Heating:** The side arm of the Thiele tube is heated gently and slowly.[\[6\]](#) Convection currents will ensure uniform heating of the oil bath.
- **Observation:** As the temperature rises, air trapped in the capillary tube will escape. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[11\]](#)
- **Recording:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[6\]](#) This is the point where the vapor pressure of the substance equals the atmospheric pressure.

Solubility Determination (Qualitative)

This protocol provides a qualitative assessment of a compound's solubility in various solvents, which is indicative of its polarity and potential interactions.

Apparatus:

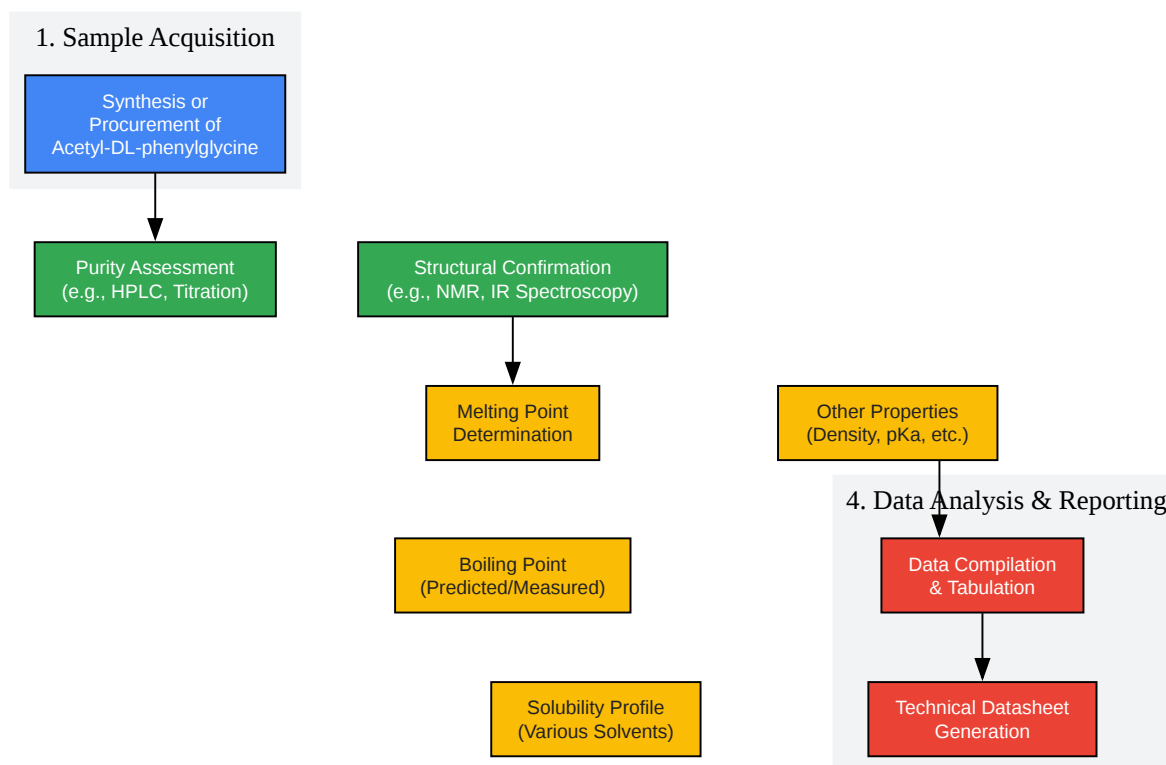
- Small test tubes
- Spatula
- Graduated cylinder or pipettes
- Vortex mixer (optional)
- Solvents (e.g., water, methanol, diethyl ether, 5% NaOH, 5% HCl)

Procedure:

- **Sample Measurement:** Approximately 20-30 mg of solid **Acetyl-DL-phenylglycine** is placed into a small, clean test tube.[\[12\]](#)
- **Solvent Addition:** 1 mL of the chosen solvent (e.g., methanol) is added to the test tube.
- **Mixing:** The tube is agitated vigorously (e.g., by tapping or using a vortex mixer) for 30-60 seconds to encourage dissolution.[\[8\]](#)[\[13\]](#)
- **Observation:** The mixture is observed to determine if the solid has dissolved completely. If the solid dissolves, it is recorded as "soluble." If it remains undissolved, it is "insoluble." If some but not all dissolves, it is "partially soluble."
- **Systematic Testing:** This process is repeated with a range of solvents of varying polarity (e.g., water, hexane) and pH (aqueous NaOH, aqueous HCl) to build a comprehensive solubility profile. Solubility in acidic or basic solutions can indicate the presence of basic or acidic functional groups, respectively.[\[8\]](#)[\[14\]](#)

Workflow for Physicochemical Characterization

The process of characterizing a chemical compound like **Acetyl-DL-phenylglycine** follows a logical progression from acquisition to detailed analysis. This workflow ensures that the identity, purity, and key physical properties are systematically determined.



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Caption: Workflow for the physicochemical characterization of **Acetyl-DL-phenylglycine**.

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